

A Comparative Guide to Ethyl 9-Oxononanoate and Methyl 9-Oxononanoate in Synthesis

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Compound of Interest

Compound Name: *Ethyl 9-oxononanoate*

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In the realm of chemical synthesis, particularly in the development of pharmaceutical intermediates and other fine chemicals, the choice between homologous esters can significantly impact reaction efficiency, product properties, and overall cost-effectiveness. This guide provides a detailed comparison of **Ethyl 9-oxononanoate** and **Methyl 9-oxononanoate**, two closely related aliphatic esters, offering insights into their synthesis, physicochemical properties, and potential applications.

Executive Summary

Ethyl 9-oxononanoate and **Methyl 9-oxononanoate** are valuable bifunctional molecules, each featuring a terminal aldehyde and an ester group. These functionalities make them versatile starting materials for a variety of chemical transformations. While their properties are largely comparable, subtle differences in their synthesis and physical characteristics can influence their suitability for specific applications. **Methyl 9-oxononanoate** is more commonly cited as a pharmaceutical intermediate, though both esters hold potential in this and other areas of chemical manufacturing.

Physicochemical Properties: A Tabular Comparison

The selection of a solvent or reagent is often guided by its physical properties. The following table summarizes the key physicochemical characteristics of **Ethyl 9-oxononanoate** and **Methyl 9-oxononanoate**.

Property	Ethyl 9-oxononanoate	Methyl 9-oxononanoate
Molecular Formula	$C_{11}H_{20}O_3$ ^[1]	$C_{10}H_{18}O_3$ ^[2]
Molecular Weight	200.27 g/mol ^[1]	186.25 g/mol ^[2]
Boiling Point	267.9 °C at 760 mmHg ^[1]	125-145 °C at 9 Torr ^[3]
Density	0.949 g/cm ³ ^[1]	0.958 g/cm ³ (Predicted) ^[3]
Flash Point	110.8 °C ^[1]	Not Found

Synthesis of 9-Oxononanoate Esters: A Comparative Overview

Several synthetic routes can be employed to produce Ethyl and **Methyl 9-oxononanoate**. The most common methods involve the oxidative cleavage of oleic acid or its corresponding esters, or the direct esterification of 9-oxononanoic acid.

Ozonolysis of Oleic Acid Derivatives

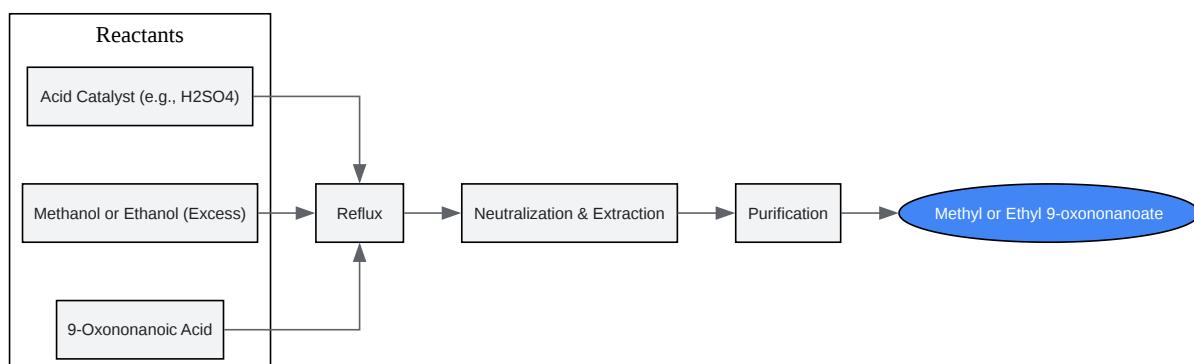
Ozonolysis is a powerful and direct method for cleaving the double bond in oleic acid or its esters to yield the desired 9-oxo-esters. The choice of starting material (oleic acid, methyl oleate, or ethyl oleate) will dictate the final ester product.

A study on the ozonolysis of a derivative of oleic acid reported a yield of 82% for **Methyl 9-oxononanoate**.^[4] While specific yield data for the direct ozonolysis of ethyl oleate to **Ethyl 9-oxononanoate** is not readily available, the reaction is chemically feasible.

Experimental Protocol: Ozonolysis of Methyl Oleate to **Methyl 9-oxononanoate** (General Procedure)

- Dissolve methyl oleate in a suitable solvent (e.g., dichloromethane or methanol) and cool the solution to -78°C.
- Bubble ozone gas through the solution until the reaction is complete, often indicated by a color change.

- Purge the solution with an inert gas (e.g., nitrogen or oxygen) to remove excess ozone.
- Add a reducing agent (e.g., dimethyl sulfide or triphenylphosphine) to quench the ozonide and form the aldehyde.
- Allow the reaction to warm to room temperature and stir overnight.
- Purify the crude product by flash chromatography to isolate **Methyl 9-oxononanoate**.



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